

A Technical Guide to the Solubility of Dimethylbenzylcarbinyl Acetate in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethylbenzylcarbinyl acetate*

Cat. No.: *B085794*

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This document provides a detailed overview of the solubility characteristics of **Dimethylbenzylcarbinyl acetate** (CAS No. 151-05-3), a synthetic aromatic ester. While primarily utilized in the fragrance and flavor industries for its floral-fruity aroma, understanding its solubility is crucial for formulation, quality control, and potential applications in broader chemical and pharmaceutical contexts. This guide synthesizes available data on its solubility, outlines standard experimental protocols for solubility determination, and illustrates relevant chemical pathways.

Compound Profile

Dimethylbenzylcarbinyl acetate (DMBCA), also known as α,α -Dimethylphenethyl acetate, is an acetate ester with the molecular formula $C_{12}H_{16}O_2$.^[1] It exists as a colorless to pale liquid that may crystallize at ambient temperatures due to its relatively low melting point.^[1]

Key Physicochemical Properties:

- CAS Number: 151-05-3^[1]
- Molecular Formula: $C_{12}H_{16}O_2$ ^[2]
- Molecular Weight: 192.26 g/mol ^[2]

- Appearance: Colorless to pale straw oily liquid; can solidify at room temperature.[1]
- Melting Point: Approximately 29-35°C.[1][3][4]
- Boiling Point: Approximately 250°C.[2][4]
- Density: Approximately 0.998 g/mL at 25°C.[4]

Solubility Data

Quantitative solubility data for **Dimethylbenzylcarbinyl acetate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative descriptions and some specific quantitative values have been compiled below. The compound is generally characterized by its poor solubility in water and good solubility in common organic solvents.

Table 1: Solubility of **Dimethylbenzylcarbinyl Acetate**

Solvent	Temperature	Solubility	Data Type	Source(s)
Water	20°C	774.88 mg/L	Quantitative	[4]
Water	25°C	54.93 mg/L (estimated)	Quantitative	[5]
Ethanol	25°C	1146.65 g/L	Quantitative	[6]
Methanol	25°C	1736.87 g/L	Quantitative	[6]
Ethanol	Not Specified	Soluble	Qualitative	[1][6][7]
Ether	Not Specified	Soluble	Qualitative	[7]
Mineral Oil	Not Specified	Soluble	Qualitative	[3][6]
Fixed Oils	Not Specified	Soluble	Qualitative	[3][5][6]
Propylene Glycol	Not Specified	Soluble	Qualitative	[3][6]
Most Organic Solvents	Not Specified	Soluble	Qualitative	[1]

Note: The discrepancy in water solubility values may stem from different experimental methods or estimations.

Experimental Protocol for Solubility Determination

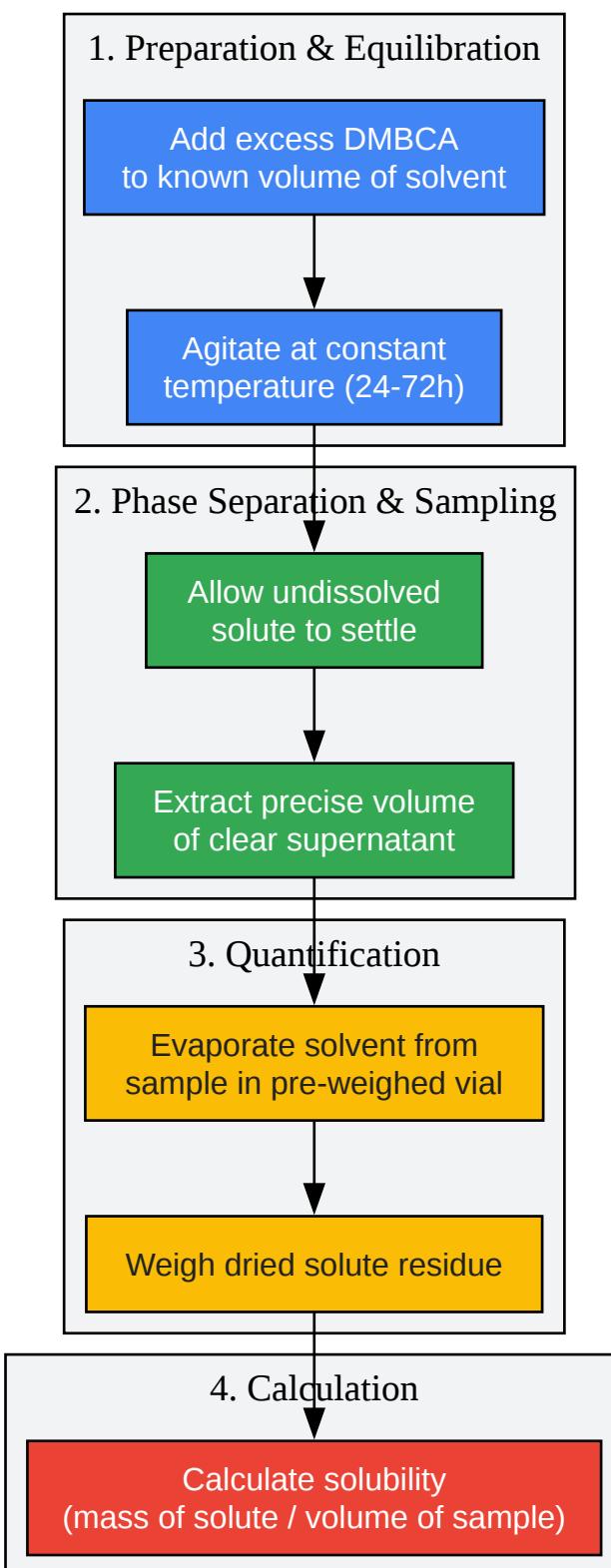
While a specific, detailed protocol for DMBCA is not published, a standard gravimetric "shake-flask" method is generally applicable for determining the solubility of a liquid or solid compound in an organic solvent. This method involves achieving a saturated solution at a controlled temperature and then determining the concentration of the solute.

Methodology:

- Preparation: Add an excess amount of **Dimethylbenzylcarbinyl acetate** (solute) to a known volume of the desired organic solvent in a sealed, temperature-controlled vessel (e.g., a jacketed flask or a vial in a shaker bath). The presence of excess solute ensures that saturation is achieved.
- Equilibration: Agitate the mixture at a constant, controlled temperature for a prolonged period (typically 24-72 hours) to ensure that the system reaches thermodynamic equilibrium.
- Phase Separation: Cease agitation and allow the mixture to stand at the same constant temperature for sufficient time to permit the undissolved solute to settle, leaving a clear, saturated supernatant.
- Sampling: Carefully extract a precise volume of the clear saturated supernatant. It is critical to avoid transferring any undissolved solute. Filtration through a solvent-compatible syringe filter (e.g., PTFE) may be necessary.
- Solvent Evaporation: Place the accurately measured aliquot of the saturated solution into a pre-weighed container. Carefully evaporate the solvent under reduced pressure or a gentle stream of inert gas until the solute is completely dry and a constant weight is achieved.
- Quantification: Weigh the container with the dried solute residue. The difference between this final mass and the initial mass of the empty container gives the mass of the dissolved DMBCA.

- Calculation: Calculate the solubility, typically expressed in g/L or mg/mL, by dividing the mass of the solute by the volume of the aliquot of the solution taken.

The following diagram illustrates the general workflow for this experimental protocol.



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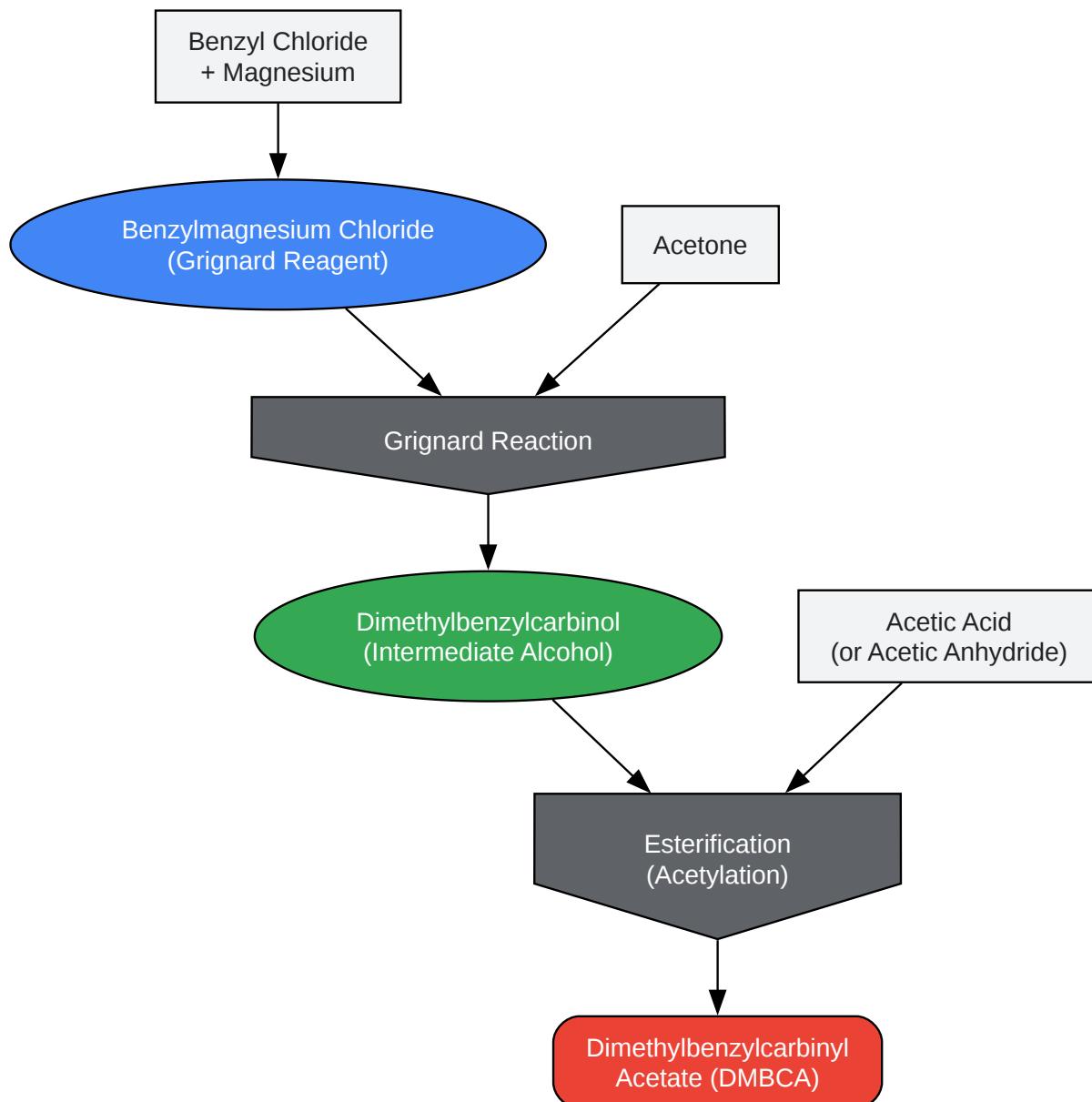
General experimental workflow for solubility determination.

Synthesis Pathway

Dimethylbenzylcarbinyl acetate is a synthetic compound not found in nature.^[1] Its industrial synthesis is typically a two-step process. The first step involves the formation of the intermediate alcohol, dimethylbenzylcarbinol, via a Grignard reaction. This is followed by an esterification (acetylation) reaction to yield the final product.^{[1][2]}

- Step 1 (Grignard Reaction): Benzylmagnesium chloride (a Grignard reagent, formed from benzyl chloride) is reacted with acetone. The nucleophilic benzyl group attacks the electrophilic carbonyl carbon of the acetone, forming the tertiary alcohol, dimethylbenzylcarbinol, after an acidic workup.
- Step 2 (Esterification): The resulting dimethylbenzylcarbinol is then acetylated, typically by reacting it with acetic acid (catalyzed by a strong acid like sulfuric acid) or a more reactive derivative like acetic anhydride, to produce **Dimethylbenzylcarbinyl acetate**.^[2]

The diagram below outlines this common synthesis route.



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Common synthesis pathway for **Dimethylbenzylcarbinyl acetate**.

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- To cite this document: BenchChem. [A Technical Guide to the Solubility of Dimethylbenzylcarbonyl Acetate in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085794#solubility-of-dimethylbenzylcarbonyl-acetate-in-organic-solvents>]

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